

The Chemical Landscape of Indophenol Blue: A Technical Guide

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Compound of Interest

Compound Name: *Indophenol blue*

Cat. No.: *B086387*

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Indophenol blue, with the systematic name N-(4-dimethylaminophenyl)-1,4-naphthoquinoneimine, is a synthetic dye belonging to the indophenol family. This in-depth guide provides a comprehensive overview of its chemical structure, properties, synthesis, and reaction mechanisms, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties of Indophenol Blue

Indophenol blue is a dark purple to black crystalline powder.[1] Its vibrant blue color in solution arises from an extended conjugated system within its molecular structure.[2] This conjugation is also responsible for its strong absorbance in the visible spectrum, making it useful for various spectrophotometric applications.[2]

Property	Value	Reference(s)
CAS Number	132-31-0	[3]
Molecular Formula	C ₁₈ H ₁₆ N ₂ O	[3]
Molecular Weight	276.34 g/mol	[1][3]
Appearance	Gray to dark purple to black powder/crystal	[1]
Melting Point	168-170 °C	[1]
λ _{max} (in Ethanol)	585-595 nm	[1][2][3]
Molar Extinction Coefficient (ε)	≥ 7500 L·mol ⁻¹ ·cm ⁻¹ (in Ethanol at 585-595 nm)	[1][2][3]
Solubility	Soluble in water	[2]

Chemical Structure

The chemical structure of **Indophenol blue** is characterized by a naphthoquinoneimine core linked to a dimethylaminophenyl group.

Caption: Chemical structure of **Indophenol blue**.

Experimental Protocol: Synthesis of Indophenol Blue

The synthesis of **Indophenol blue**, or N-(4-dimethylaminophenyl)-1,4-naphthoquinoneimine, can be achieved through the oxidative coupling of 1,4-naphthoquinone and N,N-dimethyl-p-phenylenediamine. The following protocol is a general guideline based on related synthetic procedures.

Materials:

- 1,4-Naphthoquinone
- N,N-Dimethyl-p-phenylenediamine

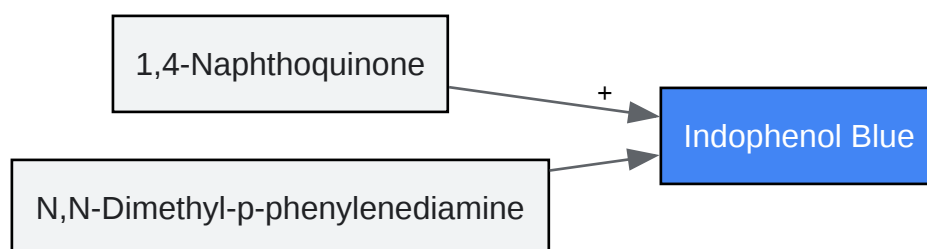
- Ethanol (or another suitable inert solvent like dioxane)
- Acetic acid (catalyst)

Procedure:

- Dissolve N,N-dimethyl-p-phenylenediamine in an inert solvent such as ethanol.
- In a separate flask, dissolve 1,4-naphthoquinone in the same solvent.
- Slowly add the 1,4-naphthoquinone solution to the N,N-dimethyl-p-phenylenediamine solution with constant stirring at room temperature.
- Add a catalytic amount of acetic acid to the reaction mixture to increase the reaction velocity.
- Continue stirring the reaction mixture at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the product can be isolated by filtration if it precipitates out of the solution.
- The crude product can be purified by recrystallization from a suitable solvent to yield the final **Indophenol blue**.

Synthesis Pathway

The synthesis of **Indophenol blue** involves the reaction of 1,4-naphthoquinone with N,N-dimethyl-p-phenylenediamine.



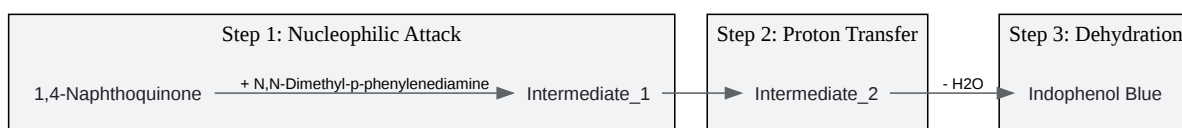
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Caption: Synthesis of **Indophenol blue**.

Reaction Mechanism

The formation of **Indophenol blue** from 1,4-naphthoquinone and N,N-dimethyl-p-phenylenediamine is believed to proceed through a nucleophilic addition-elimination mechanism.

- **Nucleophilic Attack:** The amino group of N,N-dimethyl-p-phenylenediamine acts as a nucleophile and attacks one of the carbonyl carbons of 1,4-naphthoquinone.
- **Proton Transfer:** A proton is transferred from the nitrogen atom to the oxygen atom of the carbonyl group, forming a hydroxyl group.
- **Dehydration:** The intermediate undergoes dehydration (loss of a water molecule) to form the final imine product, **Indophenol blue**. The reaction is catalyzed by acid.



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Caption: Reaction mechanism for **Indophenol blue** synthesis.

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